

An In-depth Technical Guide to the Physical Characteristics of Trimethylarsine

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Compound of Interest

Compound Name: Trimethylarsine

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This technical guide provides a comprehensive overview of the key physical characteristics of **trimethylarsine**, specifically its boiling point and density. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who may handle or research this organoarsenic compound.

Introduction

Trimethylarsine ($(\text{CH}_3)_3\text{As}$), also known as TMA, is a volatile, colorless liquid with a distinct garlic-like odor.[1] It is a significant organoarsenic compound with applications in the microelectronics industry and as a ligand in coordination chemistry.[1][2] A thorough understanding of its physical properties is crucial for safe handling, experimental design, and process optimization. This guide focuses on two fundamental physical constants: boiling point and density.

Quantitative Data: Physical Properties of Trimethylarsine

The boiling point and density of **trimethylarsine** have been experimentally determined and are reported in the scientific literature. The following table summarizes these key physical constants for easy reference and comparison.

Physical Property	Value	Temperature	Reference
Boiling Point	50-52 °C	Not specified	[3]
51 °C	Not specified	[4][5][6][7]	
56 °C	Not specified	[1][8]	
Density	1.124 g/cm ³	Standard state (25 °C)	[1][4][5][6]
1.1330 g/cm ³	20 °C	[3]	

Experimental Protocols

The determination of boiling point and density are fundamental laboratory procedures for the characterization of chemical substances. The following sections detail generalized methodologies for these measurements.

3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[9] For a pure substance, the boiling point is a characteristic constant at a given pressure.[9] Common methods for its determination include simple distillation and the micro-boiling point method.[10][11]

3.1.1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable when only a small quantity of the liquid is available.[11][12]

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band or wire, heating source (Bunsen burner or hot plate), and heat transfer fluid (e.g., mineral oil).
- Procedure:
 - A small amount of the liquid sample is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a heat transfer fluid.
- The Thiele tube is gently heated, causing a stream of bubbles to emerge from the open end of the capillary tube as trapped air and vapor escape.[\[11\]](#)
- Heating is discontinued, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[11\]](#)

3.2. Determination of Density

Density is defined as the mass of a substance per unit volume.[\[13\]](#) For liquids, density can be determined using several methods, including the use of a pycnometer or by direct mass and volume measurements.[\[13\]](#)[\[14\]](#)

3.2.1. Pycnometer Method

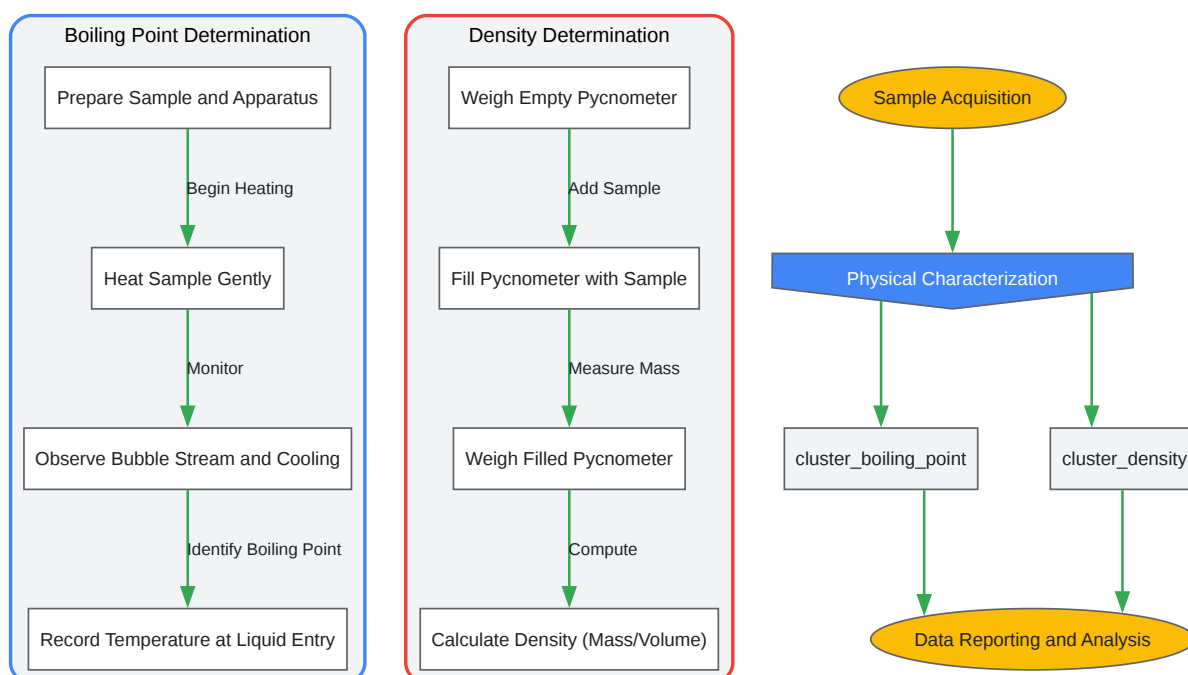
A pycnometer is a flask with a precisely known volume, which allows for the accurate determination of a liquid's density.[\[14\]](#)

- Apparatus: Pycnometer, analytical balance.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present, and the excess liquid is removed.
 - The mass of the pycnometer filled with the liquid is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the physical characteristics of a liquid compound like **trimethylarsine**.



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Caption: Workflow for determining physical properties.

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References

- 1. Trimethylarsine - Wikipedia [en.wikipedia.org]
- 2. Trimethylarsine | C3H9As | CID 68978 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. americanelements.com [americanelements.com]
- 5. TRIMETHYLARSINE CAS#: 593-88-4 [m.chemicalbook.com]
- 6. strem.com [strem.com]
- 7. TRIMETHYLARSINE | 593-88-4 [amp.chemicalbook.com]
- 8. webqc.org [webqc.org]
- 9. cdn.juniata.edu [cdn.juniata.edu]
- 10. vernier.com [vernier.com]
- 11. uomus.edu.iq [uomus.edu.iq]
- 12. chem.ucalgary.ca [chem.ucalgary.ca]
- 13. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 14. mt.com [mt.com]
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